

Personal protective equipment for handling 2-methyl-5-HT

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Compound of Interest

Compound Name: 2-methyl-5-HT

Cat. No.: B041585

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Essential Safety and Handling Guide for 2-methyl-5-HT

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **2-methyl-5-HT** (CAS: 78263-90-8). Following these procedural steps is essential for ensuring a safe laboratory environment and mitigating potential risks.

Hazard Identification and Classification

2-methyl-5-HT is classified as harmful if swallowed and is toxic to aquatic life with long-lasting effects.^[1] Below is a summary of its hazard classification according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed ^[1]	GHS07	Warning
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects ^[1]	GHS09	None

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The minimum required PPE is outlined below.

Body Area	Required PPE	Recommended Specifications
Eyes/Face	Safety glasses with side-shields or chemical splash goggles	Ensure compliance with EN166 or equivalent standards.
Hands	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Always inspect gloves for tears or holes before use.
Body	Laboratory coat	---
Respiratory	Not required under normal conditions with adequate ventilation	Use a NIOSH-approved respirator if working in a poorly ventilated area or if there is a risk of aerosolization.

Operational Plan: Safe Handling and Storage

Adherence to the following operational procedures is critical for minimizing risk during the handling and storage of **2-methyl-5-HT**.

Engineering Controls

- Ventilation: Always handle **2-methyl-5-HT** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Handling Procedures

- Avoid direct contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling the compound.

Storage

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

Emergency and Disposal Protocols

Immediate and appropriate action during an emergency is critical. Likewise, proper disposal is essential to prevent environmental contamination.

First-Aid Measures

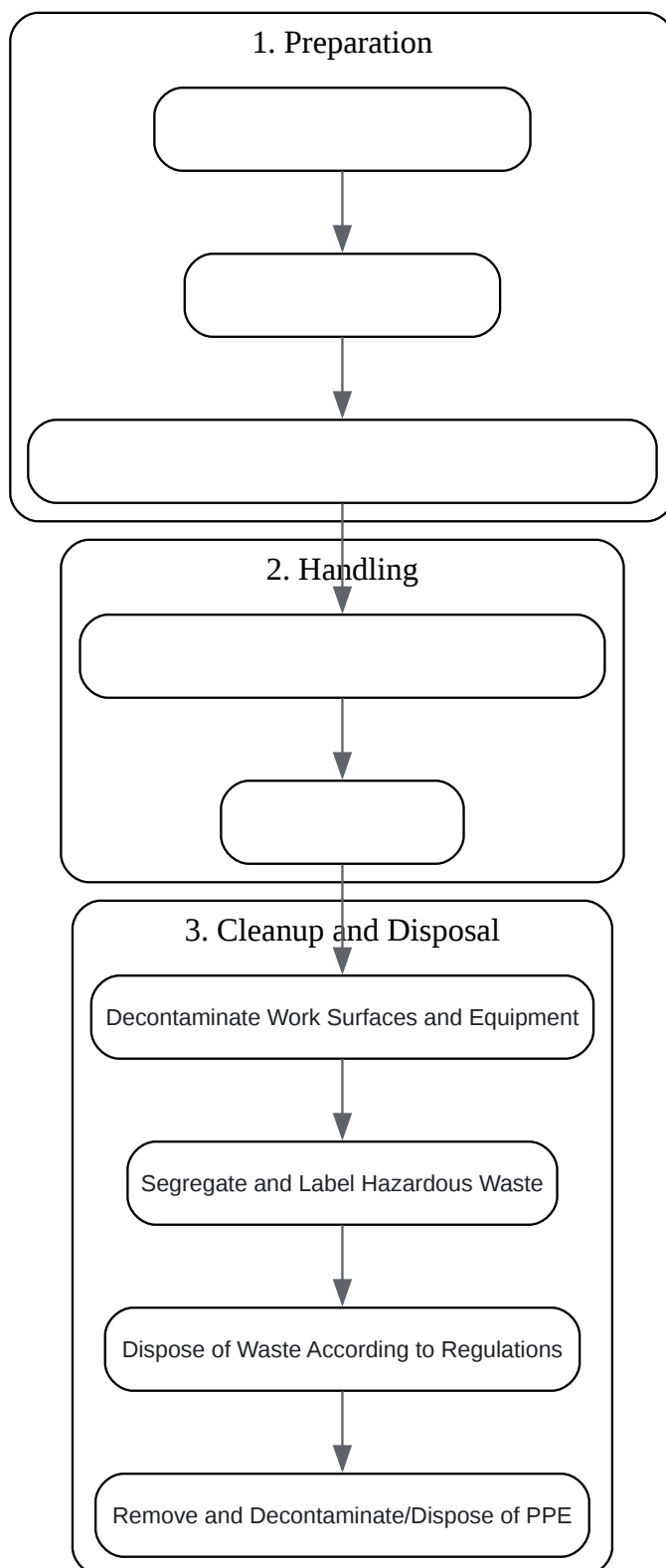
Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Wear the appropriate PPE as detailed above.
 - Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly with soap and water.
- Waste Disposal:
 - Dispose of **2-methyl-5-HT** and any contaminated materials as hazardous waste.
 - Follow all federal, state, and local regulations for chemical waste disposal. Do not allow the substance to enter drains or waterways.

Safe Handling Workflow

The following diagram illustrates the logical flow for safely handling **2-methyl-5-HT** from preparation to disposal.



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Caption: Step-by-step workflow for the safe handling of **2-methyl-5-HT**.

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References

- 1. 2-methyl-5-HT | C₁₁H₁₄N₂O | CID 1574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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